

Essential Safety and Operational Guide for Handling Aurobin

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name:	Aurobin
CAS No.:	130377-60-5
Cat. No.:	B144032

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for handling **Aurobin**, a mixture of Lidocaine, Prednisolone, and Triclosan. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this preparation in a laboratory setting. Adherence to these protocols is critical for minimizing risks and ensuring a safe research environment.

Hazard Identification and Personal Protective Equipment

The **Aurobin** mixture presents a combination of hazards associated with its active pharmaceutical ingredients. A thorough understanding of these risks is paramount for safe handling. The primary hazards include skin and eye irritation, and potential for systemic effects upon exposure. Prednisolone, a component of **Aurobin**, is classified as a substance with long-term health risks, including potential carcinogenicity and reproductive toxicity.

Table 1: Summary of Hazards and Recommended Personal Protective Equipment (PPE)



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Experimental Protocols and Handling Procedures

Adherence to proper handling procedures is crucial to minimize exposure and ensure the integrity of experimental work.

General Handling:

- **Ventilation:** Always handle **Aurobin** in a well-ventilated area, such as a chemical fume hood, especially when manipulating solutions or creating aerosols.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.[7]
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling and before leaving the laboratory.

Storage:

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.
- **Segregation:** Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[8]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8][9]

Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable detergent and water.

Disposal Plan

Aurobin and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Container: Collect all **Aurobin** waste in a clearly labeled, sealed, and puncture-resistant container.
- Contaminated Materials: This includes empty containers, used PPE (gloves, etc.), and any absorbent materials from spills.
- Disposal Route: Dispose of the hazardous waste through your institution's designated chemical waste disposal program. Do not dispose of **Aurobin** down the drain or in regular trash.[1][7]

Workflow for Safe Handling of Aurobin

The following diagram outlines the logical workflow for the safe handling of **Aurobin** from receipt to disposal.



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Caption: Workflow for the Safe Handling of **Aurobin**.

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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. tnjchem.com [tnjchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. merck.com [merck.com]
- 7. merck.com [merck.com]

- [8. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [9. sds.metasci.ca \[sds.metasci.ca\]](https://sds.metasci.ca)
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